

Dibromsalan degradation product identification

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Compound Focus: Dibromsalan

CAS No.: 87-12-7

Cat. No.: S563032

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Chemical Profile of Dibromsalan

Property	Description
IUPAC Name	5-bromo-N-(4-bromophenyl)-2-hydroxybenzamide [1]
CAS Number	87-12-7 [2]
Molecular Formula	C ₁₃ H ₉ Br ₂ NO ₂ [2] [1]
Molecular Weight	371.02 g/mol [2] [1]
Chemical Structure	 Structure of Dibromsalan
Solubility	Very sparingly soluble in water; sparingly soluble in ethanol; soluble in acetone and dimethylformamide [2]
Primary Historical Use	Broad-spectrum antimicrobial and disinfectant [2]

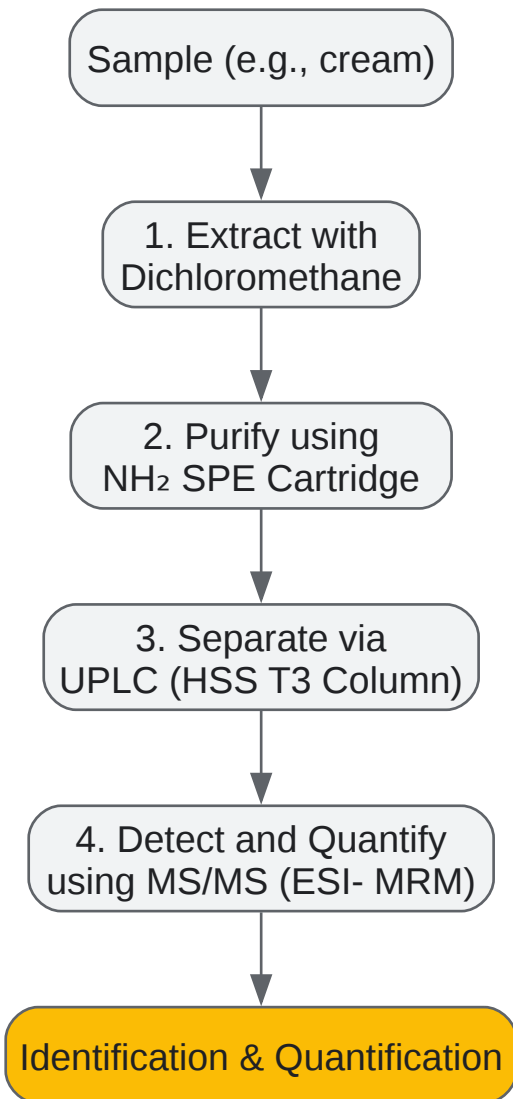
Analytical Methods for Identification & Quantification

Reliable detection of **Dibromsalan** and its derivatives is crucial. Here is a validated method for analyzing halogenated salicylanilides in complex matrices like cosmetics, which can be adapted for other samples [3].

Method Aspect	Specification
Core Technique	Solid-Phase Extraction coupled with UPLC-MS/MS (SPE-UPLC-MS/MS) [3]
Extraction Solvent	Dichloromethane [3]
SPE Cartridge	Amino (NH ₂) [3]
UPLC Column	Waters UPLC HSS T3 (100 mm × 2.1 mm, 1.8 μm) [3]
Ionization Mode	Electrospray Ionization (ESI), negative mode [3]
Detection Mode	Multiple Reaction Monitoring (MRM) [3]
Linear Range	0.5–200.0 μg L ⁻¹ for 7 halogenated salicylanilides [3]
Limit of Detection (LOD)	1.5–2.5 μg kg ⁻¹ [3]
Average Recovery	83.9% to 107% [3]

Experimental Workflow:

The following diagram outlines the key steps in the sample preparation and analysis process:



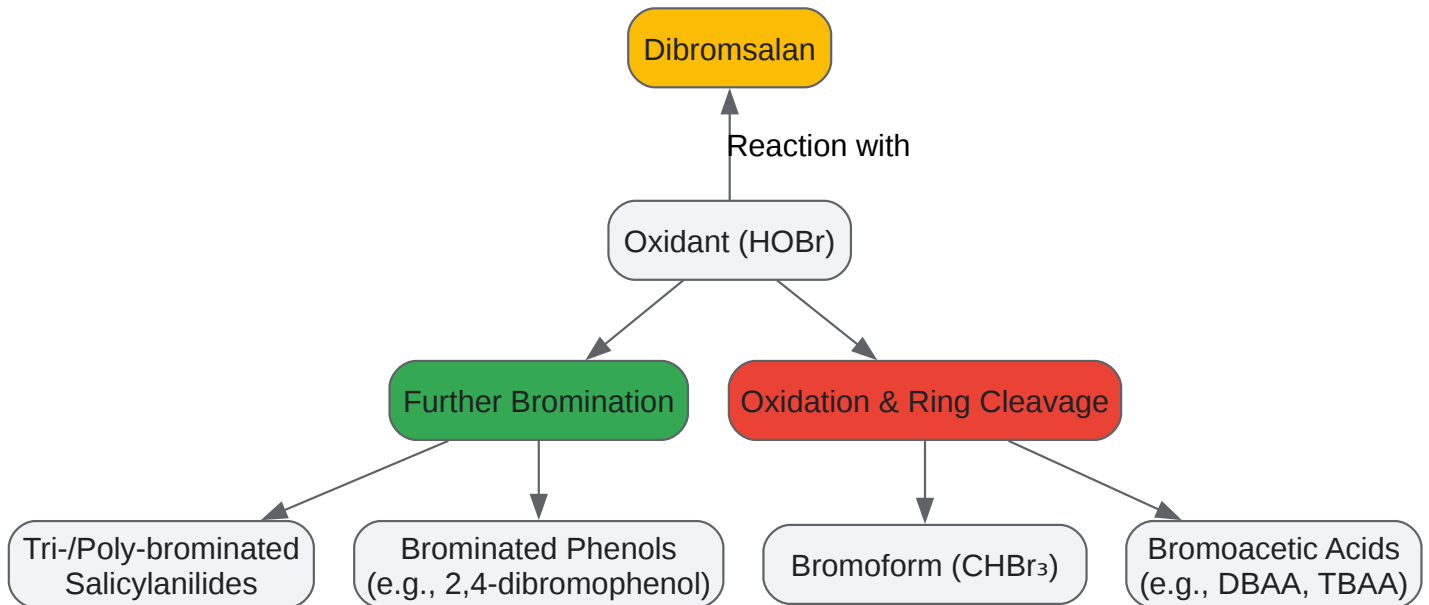
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Degradation Pathways & Byproduct Formation

Understanding the stability and degradation behavior of **Dibromsalan** is key to identifying its breakdown products. While specific studies on **Dibromsalan** are limited, its structure offers clues, and research on related phenolic compounds in oxidizing environments is highly informative [4].

Key Degradation Context: The Bromide-PAA System Research on phenolic compound degradation in Peracetic Acid (PAA) systems with bromide (Br^-) is highly relevant. Br^- reacts with PAA to form a secondary oxidant, hypobromous acid (HOBr), which is highly reactive [4].

Potential Degradation Pathways: The salicylanilide core of **Dibromsalan** is susceptible to oxidative attack. The following diagram illustrates the potential pathways and resulting byproducts:



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Frequently Asked Questions (FAQs)

Q1: Why is my standard curve for Dibromsalan showing poor linearity in UPLC-MS/MS analysis?

- A:** This is often related to **compound degradation or adsorption**. Ensure your stock and working standard solutions are prepared fresh in a suitable organic solvent like methanol or acetonitrile. Check for matrix effects by comparing the standard in solvent versus a blank matrix extract. The purity of your SPE elution solvents and the condition of the UPLC column can also significantly impact performance [3].

Q2: I suspect my sample contains brominated degradation byproducts. What is the best way to screen for them?

- A:** Using **LC-MS/MS in multiple reaction monitoring (MRM) mode** is the most effective approach. You can predict potential byproducts based on the degradation pathways (e.g., polybrominated species, ring-cleavage products) and program the instrument to look for their specific mass

transitions. High-Resolution Mass Spectrometry (HRMS) is also excellent for non-targeted screening of unknown brominated compounds [4] [3].

Q3: What are the critical regulatory points to consider when working with Dibromsalan?

- **A: Dibromsalan is prohibited for use in cosmetic products** in many jurisdictions, including the European Union, due to safety concerns. Its use as a microbicide in other industrial applications (e.g., paper, plastics) has also been declining. Always consult the latest versions of regulatory annexes (e.g., EU Cosmetics Regulation (EC) No. 1223/2009, Annex II) for the most current legal status [2] [5].

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